

Synthetic Pentapeptide-31: An Initial Characterization for Scientific and Research Applications

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Compound of Interest

Compound Name: *Pentapeptide-31*

Cat. No.: *B612795*

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An In-depth Technical Guide

Audience: Researchers, scientists, and drug development professionals.

Abstract

Pentapeptide-31 is a synthetic peptide that has garnered interest within the cosmetic and dermatological research communities for its purported anti-aging properties. Comprising the amino acid sequence Alanine-Glutamic Acid-Glycine-Leucine-Serine, this peptide is a component of the commercially available ingredient Survixyl IS™ biofunctional. This technical guide provides an initial characterization of synthetic **Pentapeptide-31**, summarizing its known functions, proposed mechanism of action, and the general methodologies for its synthesis and analysis. It is important to note that while the cosmetic applications of **Pentapeptide-31** are promoted, detailed, publicly available scientific data on its quantitative efficacy and specific molecular pathways remain limited. This document aims to consolidate the available information and provide a framework for further scientific investigation.

Introduction

Synthetic peptides have emerged as significant active ingredients in advanced skincare formulations due to their ability to mimic biological functions and modulate cellular processes. **Pentapeptide-31** is one such synthetic peptide, designed for its potential to support skin's

natural regenerative capabilities. Its primary reported function is to aid in the preservation and self-rejuvenation of epidermal stem cells, which are crucial for maintaining skin health and a youthful appearance.[1] This guide will delve into the initial characterization of this pentapeptide.

Physicochemical Properties

While detailed experimental data on the physicochemical properties of isolated **Pentapeptide-31** are not widely published, some basic information can be derived from its chemical structure.

Property	Value	Source
Amino Acid Sequence	Ala-Glu-Gly-Leu-Ser	Creative Peptides[1]
Molecular Formula	C ₁₉ H ₃₄ N ₆ O ₈	PubChem
Molecular Weight	474.5 g/mol	PubChem

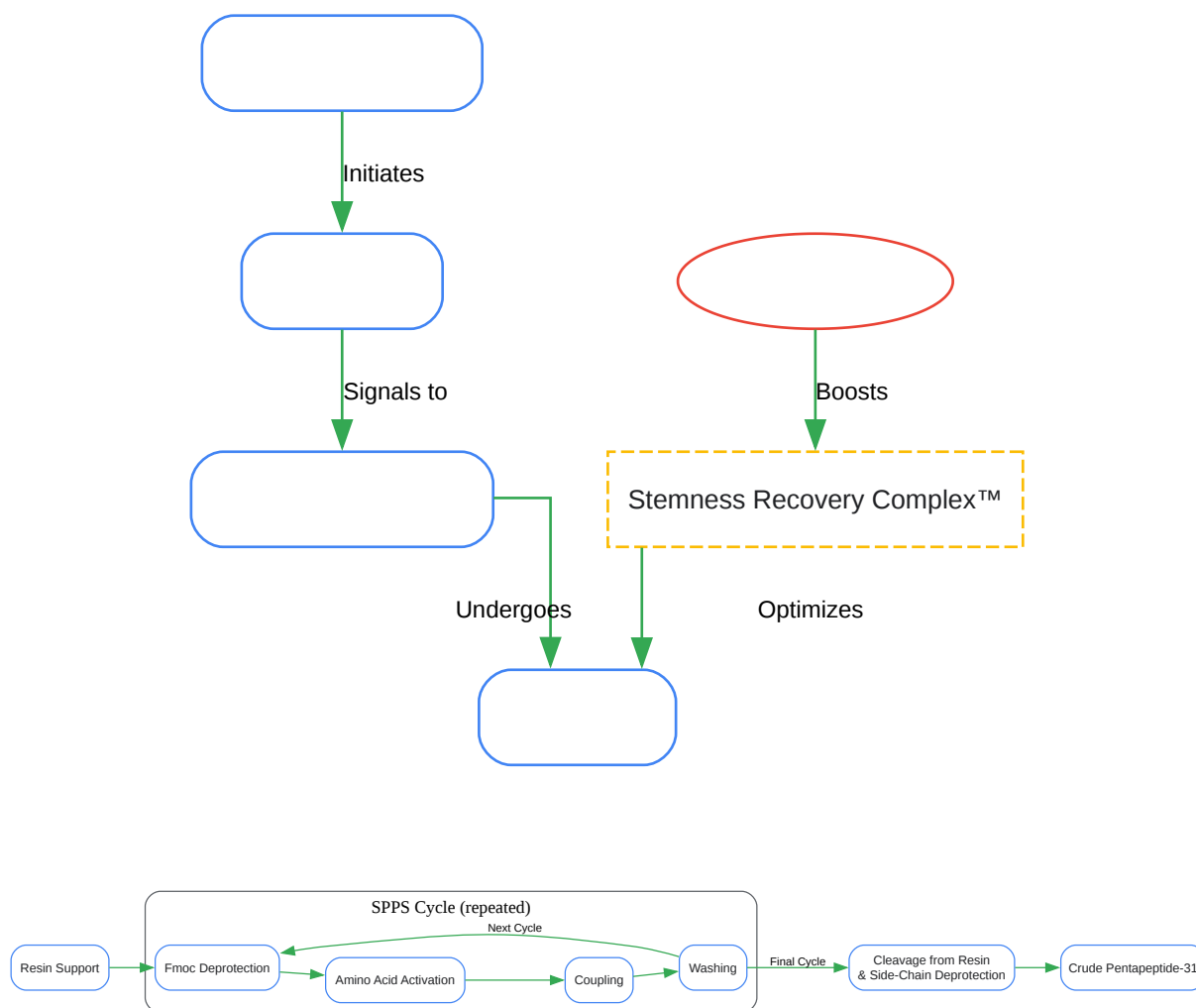
Proposed Mechanism of Action: The Stemness Recovery Complex

Pentapeptide-31 is reported to exert its effects by "boosting the Stemness Recovery Complex™".[1] This complex is described as being crucial for preserving the niche environment of epidermal stem cells and optimizing their capacity for self-rejuvenation.

Epidermal Stem Cell Self-Renewal

Epidermal stem cells reside in the basal layer of the epidermis and are responsible for the continuous renewal of the skin.[2] The process of self-renewal is tightly regulated to maintain a balance between stem cell proliferation and differentiation. Recent research suggests that the differentiation of one stem cell can trigger the division and self-renewal of a neighboring stem cell, ensuring the maintenance of the stem cell pool.[3] It is hypothesized that **Pentapeptide-31** may play a role in modulating the signaling pathways that govern this intricate process.

Below is a conceptual workflow illustrating the proposed area of influence for **Pentapeptide-31** based on its marketed function.



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